

Spectroscopic Data of N1-Butylbenzene-1,2-diamine: A Technical Guide

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Compound of Interest

Compound Name: *N1-Butylbenzene-1,2-diamine*

CAS No.: 51592-02-0

Cat. No.: B1279203

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This technical guide provides a comprehensive overview of the expected spectroscopic data for **N1-Butylbenzene-1,2-diamine** (CAS No. 51592-02-0).^{[1][2][3][4][5]} While a complete, publicly available dataset for this specific molecule is not readily accessible, this document, grounded in established principles of analytical chemistry and data from analogous compounds, offers a robust predictive analysis. This guide is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the spectroscopic characteristics of N-alkylated aromatic diamines.

Molecular Structure and Spectroscopic Overview

N1-Butylbenzene-1,2-diamine is an aromatic amine with a butyl group attached to one of the nitrogen atoms of an ortho-phenylenediamine core. This structure gives rise to a unique spectroscopic fingerprint, which can be elucidated through Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). Understanding these spectral characteristics is paramount for confirming the identity, purity, and structure of the molecule in various experimental settings.

Caption: Molecular structure of **N1-Butylbenzene-1,2-diamine**.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **N1-Butylbenzene-1,2-diamine**, both ^1H and ^{13}C NMR will provide critical information.

Predicted ^1H NMR Spectral Data

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the protons of the butyl chain, and the amine protons. The chemical shifts are influenced by the electronic environment of the protons.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Notes
Aromatic (C ₆ H ₄)	6.5 - 7.2	Multiplet	4H	The ortho, meta, and para protons on the benzene ring will exhibit complex splitting patterns due to coupling with each other.
N1-H	3.5 - 4.5	Broad Singlet	1H	The chemical shift of the secondary amine proton is concentration and solvent dependent and will likely appear as a broad signal due to hydrogen bonding and exchange.
N2-H ₂	3.0 - 4.0	Broad Singlet	2H	The primary amine protons are also subject to broadening and their chemical shift is dependent on experimental conditions.
α -CH ₂ (Butyl)	2.8 - 3.2	Triplet	2H	This methylene group is adjacent to the nitrogen,

resulting in a downfield shift. It will be split by the adjacent methylene group.

Split by the adjacent α and γ methylene groups.

Split by the adjacent β methylene and terminal methyl groups.

The terminal methyl group of the butyl chain.

Predicted data is based on typical chemical shift ranges for similar functional groups.[6]

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will show distinct signals for each unique carbon atom in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Notes
Aromatic C-N1	140 - 150	The carbon atom directly attached to the N-butylamino group will be the most downfield of the aromatic carbons.
Aromatic C-N2	135 - 145	The carbon atom directly attached to the primary amino group.
Aromatic C-H	110 - 130	The four protonated aromatic carbons will appear in this region.
α -CH ₂ (Butyl)	40 - 50	The carbon is deshielded by the adjacent nitrogen atom.
β -CH ₂ (Butyl)	30 - 35	
γ -CH ₂ (Butyl)	19 - 25	
δ -CH ₃ (Butyl)	13 - 15	
		The terminal methyl carbon.

Predicted data is based on typical chemical shift ranges for N-alkylated anilines and butyl chains.

Experimental Protocol for NMR Spectroscopy

A self-validating NMR protocol ensures reproducibility and accuracy of the obtained data.

Instrumentation:

- A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

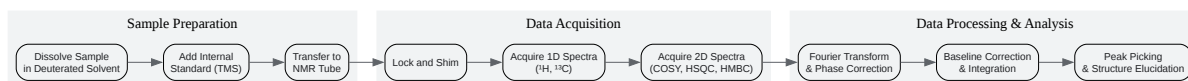
Sample Preparation:[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Solvent Selection:** Choose a deuterated solvent that completely dissolves the sample. Chloroform-d (CDCl_3) is a common choice for nonpolar organic compounds. For compounds with exchangeable protons like amines, Dimethyl sulfoxide- d_6 (DMSO-d_6) can be used to observe N-H coupling.
- **Concentration:** Prepare a solution with a concentration of 10-50 mM for ^1H NMR and 50-200 mM for ^{13}C NMR.^[7]
- **Sample Filtration:** If any particulate matter is present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- **Internal Standard:** For precise chemical shift referencing, a small amount of Tetramethylsilane (TMS) can be added as an internal standard ($\delta = 0.00$ ppm).

Data Acquisition:^[10]^[11]

- **Locking and Shimming:** Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity and resolution.
- **^1H NMR Acquisition:**
 - Acquire a standard one-dimensional proton spectrum.
 - Typical parameters: 32-64 scans, spectral width of 12-16 ppm, relaxation delay of 1-2 seconds.
- **^{13}C NMR Acquisition:**
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Typical parameters: 512-2048 scans, spectral width of 200-240 ppm, relaxation delay of 2-5 seconds.
- **2D NMR (Optional but Recommended):**
 - COSY (Correlation Spectroscopy): To establish ^1H - ^1H coupling networks, confirming the connectivity of the butyl chain protons and their relationship with the aromatic protons.

- HSQC (Heteronuclear Single Quantum Coherence): To correlate directly bonded ^1H and ^{13}C atoms, aiding in the definitive assignment of both spectra.
- HMBC (Heteronuclear Multiple Bond Correlation): To identify long-range ^1H - ^{13}C correlations (2-3 bonds), which can be crucial for assigning quaternary carbons and confirming the position of the butyl group on the nitrogen.



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Caption: A generalized workflow for NMR analysis.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Spectral Data

The IR spectrum of **N1-Butylbenzene-1,2-diamine** will show characteristic absorption bands for the N-H, C-H, C-N, and aromatic C=C bonds.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity	Notes
N-H Stretch (Primary Amine)	3400 - 3300	Medium	Two bands are expected for the symmetric and asymmetric stretching of the -NH ₂ group. [12] [13] [14]
N-H Stretch (Secondary Amine)	3350 - 3310	Medium	A single band is expected for the N-H stretch of the -NH-butyl group. [12] [13] [14]
Aromatic C-H Stretch	3100 - 3000	Medium to Weak	Characteristic of C-H bonds on a benzene ring. [15] [16] [17]
Aliphatic C-H Stretch	2960 - 2850	Strong	Due to the C-H bonds of the butyl group.
N-H Bend (Primary Amine)	1650 - 1580	Medium	Scissoring vibration of the -NH ₂ group. [12] [13]
Aromatic C=C Stretch	1600 - 1450	Medium to Strong	A series of bands characteristic of the benzene ring. [15] [16]
Aromatic C-N Stretch	1335 - 1250	Strong	Stronger and at a higher frequency than in aliphatic amines due to resonance. [12] [13] [14]
Aliphatic C-N Stretch	1250 - 1020	Medium to Weak	From the butyl group attached to the nitrogen. [12]

C-H Out-of-Plane
Bending

900 - 675

Strong

The pattern of these bands can provide information about the substitution pattern of the aromatic ring.[\[15\]](#)

Predicted data is based on established IR correlation tables for aromatic amines.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Experimental Protocol for IR Spectroscopy

Instrumentation:

- A Fourier Transform Infrared (FTIR) spectrometer.

Sample Preparation:[\[21\]](#)

- Neat Liquid: If the sample is a liquid, a thin film can be prepared by placing a drop of the sample between two salt plates (e.g., NaCl or KBr).
- Solution: The sample can be dissolved in a suitable solvent (e.g., CCl₄) and placed in a solution cell. The solvent must be chosen carefully to avoid interfering absorptions.[\[18\]](#)[\[19\]](#)
- KBr Pellet (for solids): If the sample is a solid, a few milligrams can be finely ground with anhydrous KBr and pressed into a thin, transparent pellet.
- Attenuated Total Reflectance (ATR): A small amount of the sample is placed directly on the ATR crystal. This is a common and convenient method for both liquids and solids.

Data Acquisition:

- Background Scan: A background spectrum of the empty sample holder (or pure solvent) is recorded.
- Sample Scan: The sample is placed in the spectrometer, and the spectrum is recorded. The instrument software automatically subtracts the background spectrum.

- Data Processing: The resulting spectrum is typically displayed as transmittance or absorbance versus wavenumber (cm^{-1}).

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural elucidation and confirmation.

Predicted Mass Spectrum Data

Molecular Ion (M^+):

- The molecular weight of **N1-Butylbenzene-1,2-diamine** is 164.25 g/mol . The electron ionization (EI) mass spectrum is expected to show a molecular ion peak at $m/z = 164$.

Key Fragmentation Patterns:

- Alpha-Cleavage: Cleavage of the C-C bond alpha to the nitrogen atom is a common fragmentation pathway for amines.[\[22\]](#)[\[23\]](#)[\[24\]](#)
 - Loss of a propyl radical ($\bullet\text{C}_3\text{H}_7$) from the butyl group would result in a fragment at $m/z = 121$.
- Benzylic Cleavage: Cleavage of the butyl group at the C-N bond can also occur.
 - Loss of a butyl radical ($\bullet\text{C}_4\text{H}_9$) would lead to a fragment at $m/z = 107$.
- Loss of NH_3 : Fragmentation involving the primary amine is possible.
- Aromatic Ring Fragments: Characteristic fragments from the benzene ring, such as $m/z = 77$ (phenyl cation) and $m/z = 91$ (tropylium ion, if rearrangement occurs), may also be observed.[\[22\]](#)

m/z	Predicted Fragment	Notes
164	$[\text{C}_{10}\text{H}_{16}\text{N}_2]^+$	Molecular Ion (M^+)
121	$[\text{M} - \text{C}_3\text{H}_7]^+$	Loss of a propyl radical via alpha-cleavage.
107	$[\text{M} - \text{C}_4\text{H}_9]^+$	Loss of a butyl radical.
91	$[\text{C}_7\text{H}_7]^+$	Tropylium ion (rearrangement).
77	$[\text{C}_6\text{H}_5]^+$	Phenyl cation.

Experimental Protocol for GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable technique for the analysis of volatile and semi-volatile compounds like **N1-Butylbenzene-1,2-diamine**.[\[25\]](#)[\[26\]](#)[\[27\]](#)

Instrumentation:

- A gas chromatograph coupled to a mass spectrometer (e.g., a quadrupole or time-of-flight analyzer).

Sample Preparation:

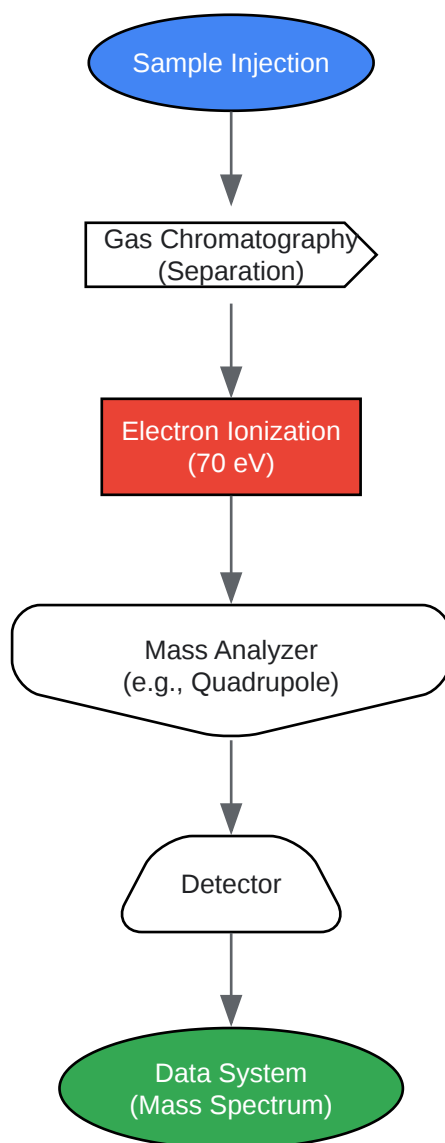
- Dilution: Dissolve a small amount of the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) to a concentration of approximately 1 mg/mL.

GC Conditions:[\[28\]](#)

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
- Injector Temperature: 250-280 °C.
- Oven Temperature Program: Start at a low temperature (e.g., 50-70 °C), hold for 1-2 minutes, then ramp up to a high temperature (e.g., 250-300 °C) at a rate of 10-20 °C/min.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 40 to 400.
- Ion Source Temperature: 200-230 °C.
- Transfer Line Temperature: 250-280 °C.



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Caption: Workflow for GC-MS analysis.

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